

Personal protective equipment for handling 5'-O-DMT-N2-DMF-dG

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Compound of Interest

Compound Name: 5'-O-DMT-N2-DMF-dG

Cat. No.: B15598077

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Essential Safety and Handling Guide for 5'-O-DMT-N2-DMF-dG

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals engaged in the handling of **5'-O-DMT-N2-DMF-dG**. The following protocols for personal protective equipment (PPE), operational procedures, and waste disposal are designed to ensure a safe laboratory environment and maintain compound integrity.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure when handling **5'-O-DMT-N2-DMF-dG** and related protected nucleosides. The following table summarizes the recommended equipment.

[\[1\]](#)[\[2\]](#)

PPE Category	Item	Specifications
Eye/Face Protection	Safety Goggles/Glasses	Must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU).
Face Shield	Recommended when there is a risk of splashing. [1]	
Skin Protection	Gloves	Chemical-impermeable gloves (e.g., nitrile) are required. Always inspect gloves for integrity before use and dispose of them properly after handling the compound. [1]
Laboratory Coat	A standard laboratory coat must be worn to protect street clothing and skin from potential contamination. [1]	
Respiratory Protection	NIOSH-approved Respirator	Recommended if working in an area with inadequate ventilation or if there is a potential for aerosolization of the compound. [1]

Operational Plan: Handling and Storage

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Avoid direct contact with the skin, eyes, and clothing.
- Prevent the formation of dust or aerosols during handling.

- Do not eat, drink, or smoke in the designated handling area.[\[1\]](#)
- Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[\[1\]](#)

Storage:

- Store the compound in a tightly sealed container to protect it from moisture and air, which can degrade the product.[\[1\]](#)
- The recommended storage temperature is -20°C for long-term stability.[\[1\]](#)
- Keep the compound away from heat and oxidizing agents.[\[1\]](#)

Emergency Procedures

In the event of accidental exposure, follow these first aid measures immediately:

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and plenty of water.[\[1\]](#) Consult a physician if irritation persists.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek prompt medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

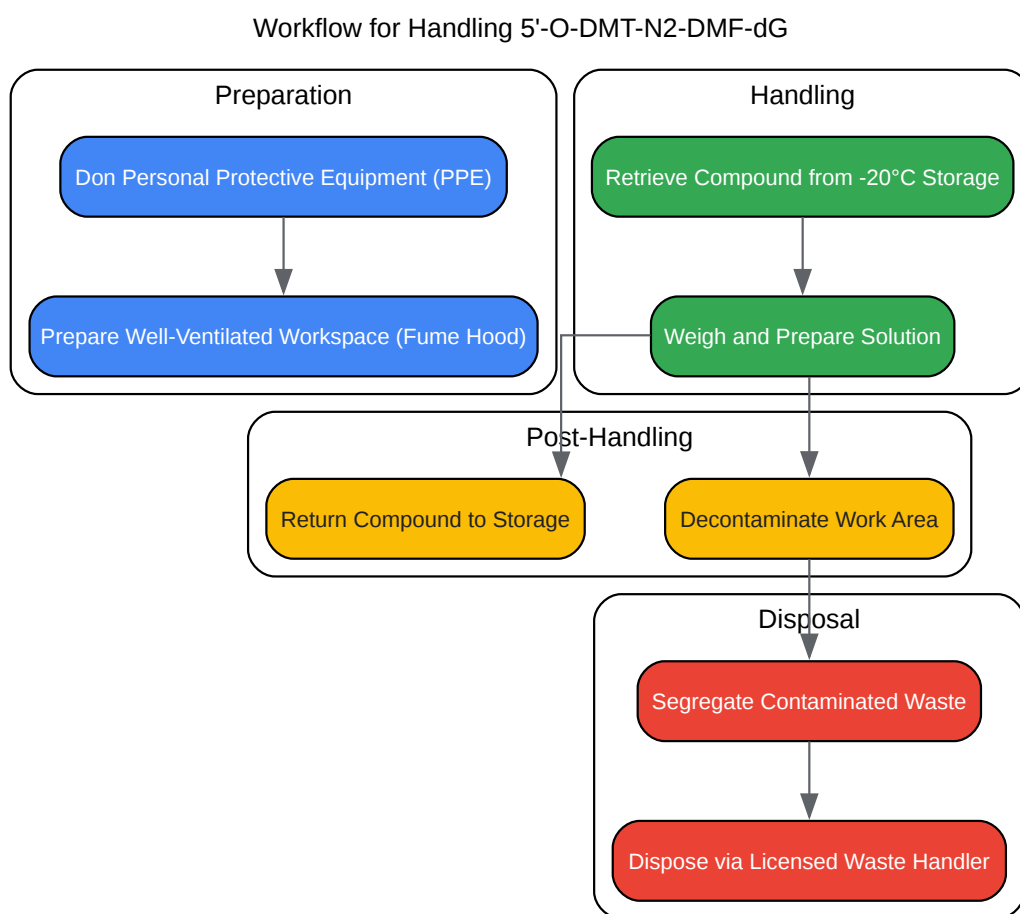
Disposal Plan

The disposal of **5'-O-DMT-N2-DMF-dG** and any contaminated materials must be conducted in compliance with local, state, and federal regulations.

- Waste Segregation: All waste contaminated with **5'-O-DMT-N2-DMF-dG**, including empty containers, used gloves, and other disposable materials, should be collected in a designated and clearly labeled hazardous waste container.[\[1\]](#)

- Disposal Method: Engage a licensed professional waste disposal service to handle the disposal of the chemical waste. Do not discard the compound down the drain or in the regular trash.[1]
- rDNA Considerations: If the compound is used in the context of recombinant or synthetic nucleic acid work, all contaminated waste, both liquid and solid, must be decontaminated, typically by autoclaving or chemical disinfection, before final disposal as regulated medical waste.[3]

Visual Workflow for Handling 5'-O-DMT-N2-DMF-dG



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Caption: Workflow for the safe handling of **5'-O-DMT-N2-DMF-dG**.

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